

commercial availability of 1-(4-Bromophenyl)cyclopentanecarboxylic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

	1-(4-
Compound Name:	Bromophenyl)cyclopentanecarbox
	ylic acid
Cat. No.:	B178888

[Get Quote](#)

An In-depth Technical Guide to **1-(4-Bromophenyl)cyclopentanecarboxylic Acid** for Researchers and Drug Development Professionals

Introduction: A Versatile Building Block in Modern Synthesis

1-(4-Bromophenyl)cyclopentanecarboxylic acid, identified by its CAS Number 143328-24-9, is a key intermediate in the landscape of organic synthesis.^[1] Its unique structure, which marries the steric influence of a cyclopentane ring with the electronic properties of a para-substituted bromophenyl group, makes it a valuable precursor for a wide range of complex molecules.^[1] This guide provides an in-depth analysis of its commercial availability, synthesis, applications, and handling, tailored for professionals in research and drug development who require reliable and technically sound information. This molecule serves as a critical starting point in the synthesis of novel compounds, particularly in the pharmaceutical and agrochemical sectors.^[1]

Physicochemical Properties and Specifications

Understanding the fundamental properties of a starting material is paramount for experimental design and reproducibility. The key physicochemical data for **1-(4-Bromophenyl)cyclopentanecarboxylic acid** are summarized below.

Property	Value
CAS Number	143328-24-9
Molecular Formula	C ₁₂ H ₁₃ BrO ₂
Molecular Weight	269.13 g/mol [1] [2] [3]
Appearance	White to off-white solid [2]
Boiling Point	380.8±35.0 °C (Predicted) [2]
Density	1.497±0.06 g/cm ³ (Predicted) [2]
pKa	4.26±0.20 (Predicted) [2]
MDL Number	MFCD00455267 [2] [3] [4] [5]
Storage	Store at room temperature in a dry, sealed container [2] [3]

Commercial Availability and Procurement

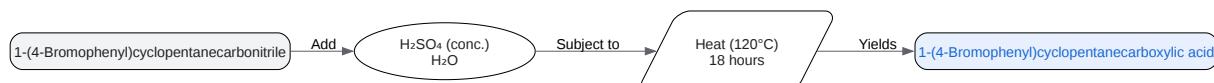
1-(4-Bromophenyl)cyclopentanecarboxylic acid is readily available from a multitude of specialized chemical suppliers, primarily for research and development (R&D) purposes. It is crucial to note that this compound is not intended for direct human or veterinary use.[\[1\]](#)[\[4\]](#)[\[6\]](#) When sourcing this material, researchers should consider purity, available quantities, and supplier reliability. Below is a comparative table of prominent vendors.

Supplier	Purity	Available Pack Sizes
AChemBlock	95%	5g
AKSci	95%	100mg, 250mg, 1g, 5g[4]
Aladdin	Not specified	100mg, 250mg, 1g, 5g, 25g[7]
Alfa Chemistry	Not specified	Custom sizes available upon request[8]
BLDpharm	Not specified	Custom sizes available upon request[3]
CookeChem	98%	100mg, 250mg, 1g, 5g[2]

Synthetic Methodologies: A Protocol for Laboratory-Scale Preparation

While commercially available, understanding the synthesis of **1-(4-Bromophenyl)cyclopentanecarboxylic acid** is valuable for custom derivatization or when scaling up. The most prevalent and straightforward method involves the acid-catalyzed hydrolysis of the corresponding nitrile precursor, 1-(4-Bromophenyl)cyclopentanecarbonitrile.[1]

Workflow for Nitrile Hydrolysis



[Click to download full resolution via product page](#)

Caption: Synthesis via acid-catalyzed hydrolysis.

Detailed Experimental Protocol

This protocol is based on established literature procedures for nitrile hydrolysis.[9]

- Reaction Setup: To a round-bottom flask equipped with a reflux condenser, add 1-(4-Bromophenyl)cyclopentanecarbonitrile.
- Reagent Addition: Carefully add a mixture of concentrated sulfuric acid and water. The exothermic nature of this addition requires slow, controlled mixing, preferably in an ice bath.
- Heating: Heat the reaction mixture to 120°C and maintain this temperature for approximately 18 hours. The elevated temperature is critical to provide the necessary activation energy to overcome the stability of the C≡N triple bond.
- Workup and Isolation: After cooling to room temperature, pour the reaction mixture into ice water. The crude product will precipitate as a solid.
- Purification: Collect the solid by vacuum filtration, wash thoroughly with water to remove residual acid, and then recrystallize from an appropriate solvent system (e.g., ethanol/water) to yield the purified carboxylic acid.

Causality Insight: The use of concentrated sulfuric acid serves as both a catalyst and a dehydrating agent, facilitating the protonation of the nitrile nitrogen and subsequent nucleophilic attack by water. The prolonged heating ensures the complete conversion of the intermediate amide to the final carboxylic acid, driving the equilibrium towards the product.

Applications in Drug Discovery and Medicinal Chemistry

The true value of **1-(4-Bromophenyl)cyclopentanecarboxylic acid** lies in its utility as a versatile building block.^[1] The bromine atom provides a reactive handle for cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), allowing for the introduction of diverse molecular fragments. The carboxylic acid group can be converted into esters, amides, or other functional groups, or it can serve as a key pharmacophoric element for interacting with biological targets.

[1]

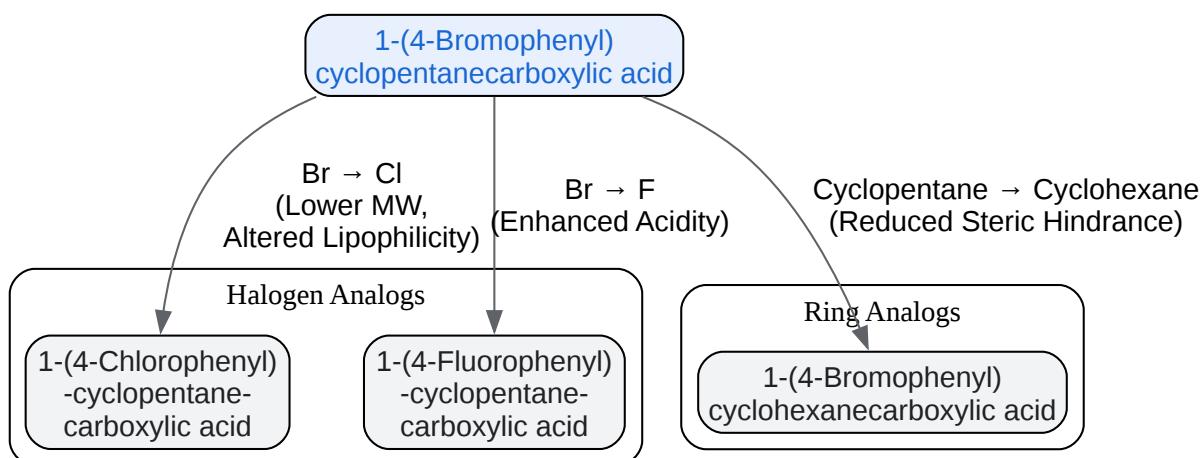
- Precursor for Biologically Active Compounds: This molecule is a known precursor in the synthesis of compounds with potential therapeutic applications.^[1] Research has demonstrated that derivatives possess anti-inflammatory and antimicrobial properties.^[1]

- Anti-inflammatory Research: In an animal model of arthritis, a compound derived from this scaffold resulted in a significant decrease in paw swelling and a reduction in the infiltration of inflammatory cells.[1] The core structure is also found in potent antagonists of leukotriene B4, a key mediator in inflammatory diseases.[10]
- Antimicrobial Potential: Studies have shown that this compound exhibits antibacterial efficacy against both *Staphylococcus aureus* and *Escherichia coli*.[1]

The bromophenyl group can enhance binding affinity to target proteins, while the carboxylic acid moiety often participates in crucial hydrogen bonding and ionic interactions within active sites.[1]

Structural Analogs and Comparative Context

To fully appreciate the utility of **1-(4-Bromophenyl)cyclopentanecarboxylic acid**, it is instructive to compare it with structurally similar compounds. These comparisons highlight how subtle molecular changes can influence physicochemical properties and potential applications.



[Click to download full resolution via product page](#)

Caption: Structural relationship to key analogs.

- Halogen Variants: Replacing bromine with chlorine results in 1-(4-Chlorophenyl)cyclopentanecarboxylic acid, which has a lower molecular weight and higher solubility in polar solvents.[\[1\]](#) Substitution with fluorine yields 1-(4-Fluorophenyl)cyclopentanecarboxylic acid; fluorine's high electronegativity increases the acidity of the carboxylic acid group, enhancing its reactivity.[\[1\]](#)
- Ring Size Variants: Expanding the ring to its cyclohexane analog, 1-(4-Bromophenyl)cyclohexanecarboxylic acid, reduces steric hindrance around the acid moiety and improves solubility in non-polar solvents.[\[1\]](#)

Safety, Handling, and Storage

As with any laboratory chemical, proper handling is essential. The compound is classified with the following GHS hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[\[2\]](#)

Precautionary Measures:

- P261: Avoid breathing dust.[\[2\]](#)[\[4\]](#)
- P280: Wear protective gloves, eye protection, and face protection.[\[2\]](#)[\[4\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[2\]](#)[\[4\]](#)

First Aid:

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen.[\[11\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water.[\[11\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[11\]](#)

Storage: Store in a cool, dry, and well-ventilated area in a tightly sealed container.[\[3\]](#) Keep away from strong oxidizing agents and bases.[\[12\]](#)

References

- 1-(4-Bromophenyl)
- 4-(Methylsulfonyl)phenylacetic acid. Oakwood Chemical. [\[Link\]](#)
- Synthesis of B. 1-Bromo-1-cyclopentanecarboxylic acid. PrepChem.com. [\[Link\]](#)
- Cyclopentanecarboxylic acid. Wikipedia. [\[Link\]](#)
- Synthesis of Functionalized N-(4-Bromophenyl)furan-2-carboxamides via Suzuki-Miyaura Cross-Coupling. MDPI. [\[Link\]](#)
- (+)-1-(3S,4R)-[3-(4-phenylbenzyl)-4-hydroxychroman-7-yl]cyclopentane carboxylic acid, a highly potent, selective leukotriene B4 antagonist. PubMed. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. benchchem.com [benchchem.com]
- 2. 1-(4-Bromophenyl)cyclopentane-1-carboxylic acid , 98% , 143328-24-9 - CookeChem [cookechem.com]
- 3. 143328-24-9|1-(4-Bromophenyl)cyclopentane-1-carboxylic acid|BLD Pharm [bldpharm.com]
- 4. 143328-24-9 1-(4-Bromophenyl)cyclopentane-1-carboxylic acid AKSci V3246 [aksci.com]
- 5. 1-(4-Bromophenyl)cyclopentanecarboxylic acid 95% | CAS: 143328-24-9 | AChemBlock [achemblock.com]
- 6. scbt.com [scbt.com]
- 7. en.odoo.aladdin-e.com [en.odoo.aladdin-e.com]
- 8. alfa-chemistry.com [alfa-chemistry.com]
- 9. 1-(4-BROMOPHENYL)CYCLOPENTANECARBOXYLIC ACID synthesis - chemicalbook [chemicalbook.com]
- 10. (+)-1-(3S,4R)-[3-(4-phenylbenzyl)-4-hydroxychroman-7-yl]cyclopentane carboxylic acid, a highly potent, selective leukotriene B4 antagonist with oral activity in the murine collagen-induced arthritis model - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. chemicalbook.com [chemicalbook.com]

- 12. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [commercial availability of 1-(4-Bromophenyl)cyclopentanecarboxylic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b178888#commercial-availability-of-1-4-bromophenyl-cyclopentanecarboxylic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com